

A Technical Guide to the Physical Properties of 4-Cyanophenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Cyanophenylboronic acid

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **4-Cyanophenylboronic acid**. The information presented is intended to support research, development, and quality control activities involving this versatile chemical intermediate. All quantitative data is summarized for clarity, and detailed experimental protocols are provided for key characterization methods.

Core Physical and Chemical Properties

4-Cyanophenylboronic acid is a white to off-white crystalline solid. It is an important building block in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions, due to the presence of both a boronic acid moiety and a cyano group. A summary of its key physical properties is presented below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ BNO ₂	[1] [2] [3] [4]
Molecular Weight	146.94 g/mol	[1] [2] [3] [4]
Melting Point	>350 °C (literature)	[1] [3] [4]
Boiling Point	355.9 ± 44.0 °C (Predicted)	[1]
Density	1.25 ± 0.1 g/cm ³ (Predicted)	[1]
Appearance	White to off-white powder/crystal	[1]
Solubility	Slightly soluble in Methanol and DMSO.	[1]

Experimental Protocols

The following sections detail the experimental methodologies for determining the key physical properties of **4-Cyanophenylboronic acid**.

Melting Point Determination (Capillary Method)

The melting point of **4-Cyanophenylboronic acid** is a crucial indicator of its purity. A sharp melting range close to the literature value suggests high purity, while a broad melting range at a lower temperature indicates the presence of impurities.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional)

Procedure:

- **Sample Preparation:** A small amount of finely powdered **4-Cyanophenylboronic acid** is introduced into the open end of a capillary tube. The tube is then gently tapped on a hard surface to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.^{[5][6]}
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.^[7]
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.^[6]
- **Observation:** The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid particle melts is recorded as the end of the melting range.^{[6][7][8]}
- **Reporting:** The melting point is reported as a range of these two temperatures.^[5]

Solubility Determination (Qualitative and Semi-Quantitative)

Understanding the solubility of **4-Cyanophenylboronic acid** in various solvents is essential for its use in reactions, purification, and formulation.

Apparatus:

- Test tubes
- Vortex mixer or shaker
- Graduated pipettes or burette
- Analytical balance

Procedure for Qualitative Assessment:

- A small, pre-weighed amount of **4-Cyanophenylboronic acid** (e.g., 10 mg) is placed in a test tube.

- A specific volume of the solvent to be tested (e.g., 1 mL) is added to the test tube.[\[9\]](#)
- The mixture is vigorously agitated using a vortex mixer or by shaking for a set period (e.g., 1-2 minutes).[\[9\]](#)
- The mixture is visually inspected for the presence of undissolved solid. The compound is classified as soluble, partially soluble, or insoluble in the tested solvent at that concentration.
[\[10\]](#)

Procedure for Semi-Quantitative Assessment:

- A known mass of **4-Cyanophenylboronic acid** is placed in a test tube.[\[11\]](#)
- The solvent is added incrementally from a burette or pipette with constant agitation.[\[11\]](#)
- The total volume of solvent required to completely dissolve the solid is recorded.[\[11\]](#)
- The solubility can then be expressed, for example, in mg/mL.

Acid Dissociation Constant (pKa) Determination (Potentiometric Titration)

The pKa of the boronic acid group influences its reactivity and its interaction with other molecules. Potentiometric titration is a common method for its determination.[\[12\]](#)[\[13\]](#)

Apparatus:

- pH meter with a suitable electrode
- Magnetic stirrer and stir bar
- Burette
- Beaker
- Standardized solutions of a strong acid (e.g., 0.1 M HCl) and a strong base (e.g., 0.1 M NaOH)

Procedure:

- A solution of **4-Cyanophenylboronic acid** of known concentration is prepared in a suitable solvent system (e.g., water or a water/co-solvent mixture).[\[13\]](#)
- The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed in the solution.
- The initial pH of the solution is recorded.
- The solution is titrated with a standardized strong base (e.g., 0.1 M NaOH), adding the titrant in small, known increments.[\[13\]](#)
- The pH is recorded after each addition of the titrant, allowing the reading to stabilize.
- The titration is continued past the equivalence point.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa is determined from the titration curve, typically as the pH at the half-equivalence point. For polyprotic acids, multiple inflection points may be observed.[\[13\]](#)

Crystal Structure Determination (Single-Crystal X-ray Diffraction)

Single-crystal X-ray diffraction provides the definitive three-dimensional structure of the molecule in the solid state, including bond lengths, bond angles, and intermolecular interactions.[\[14\]](#)[\[15\]](#)

Procedure:

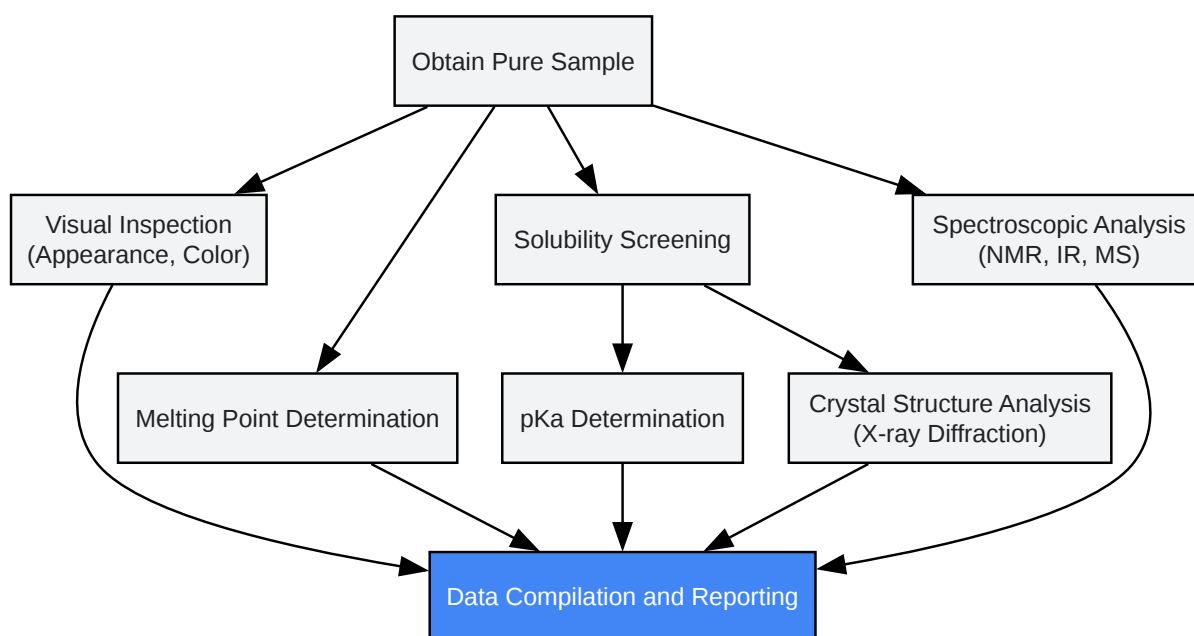
- **Crystal Growth:** High-quality single crystals of **4-Cyanophenylboronic acid** are grown, typically by slow evaporation of a saturated solution or by slow cooling of a hot, saturated solution.[\[16\]](#)
- **Crystal Mounting:** A suitable single crystal (typically < 0.5 mm in all dimensions) is selected and mounted on a goniometer head.[\[15\]](#)

- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer and exposed to a monochromatic X-ray beam. The crystal is rotated, and the diffraction pattern is recorded on a detector.[17]
- **Data Processing:** The intensities and positions of the diffracted spots are measured and processed to yield a set of structure factors.[14][18]
- **Structure Solution and Refinement:** The phase problem is solved to generate an initial electron density map. An atomic model is built into the electron density and refined against the experimental data to yield the final crystal structure.[14]

Visualizations

Logical Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of a chemical compound like **4-Cyanophenylboronic acid**.



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Caption: Workflow for the physical characterization of **4-Cyanophenylboronic acid**.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 4-Cyanophenylboronic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159421#physical-properties-of-4-cyanophenylboronic-acid]

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